

Application Note: Comprehensive Analytical Characterization of 4-(Piperidin-4-yl)thiazole

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Compound of Interest

Compound Name: 4-(Piperidin-4-yl)thiazole

CAS No.: 741670-62-2

Cat. No.: B1372670

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Abstract

This application note provides a detailed guide to the essential analytical methodologies for the comprehensive characterization of **4-(Piperidin-4-yl)thiazole**, a key heterocyclic building block in modern drug discovery. As a prevalent scaffold in various pharmacologically active agents, rigorous verification of its identity, purity, and stability is paramount.^{[1][2][3][4]} This document outlines detailed protocols for chromatographic and spectroscopic techniques, including High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) spectroscopy, and Fourier-Transform Infrared (FTIR) spectroscopy. The causality behind experimental choices and the principles of data interpretation are explained to ensure scientific integrity and trustworthiness in the results. This guide is intended for researchers, analytical scientists, and quality control professionals in the pharmaceutical and chemical industries.

Introduction: The Significance of 4-(Piperidin-4-yl)thiazole

The fusion of a piperidine ring and a thiazole ring creates a molecular scaffold, **4-(Piperidin-4-yl)thiazole**, that is of significant interest in medicinal chemistry. Thiazole derivatives are known to possess a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[1][2][5][6] The piperidine moiety often improves physicochemical properties, such as solubility and bioavailability, making the combined structure a valuable intermediate for the synthesis of novel therapeutic agents.[3][4]

Given its role as a critical starting material or intermediate, a multi-faceted analytical approach is required to establish a complete quality profile. This ensures that the material meets the stringent requirements for identity, strength, quality, and purity demanded in pharmaceutical development.[7] This note details the orthogonal analytical techniques necessary for a robust characterization.

Physicochemical Properties

A summary of the predicted and expected physicochemical properties of **4-(Piperidin-4-yl)thiazole** is presented below. These parameters are crucial for method development, particularly for chromatographic separations and sample preparation.

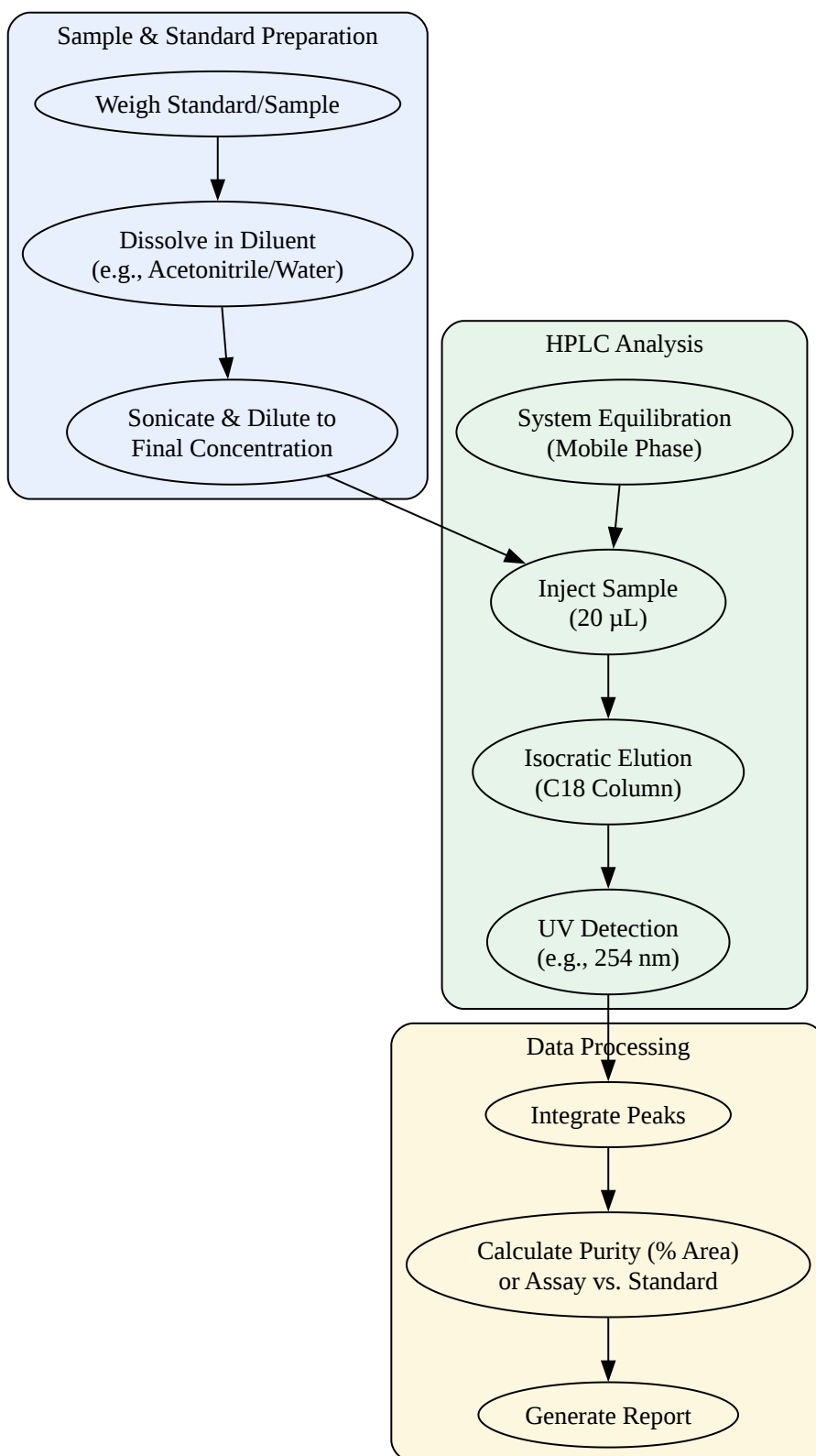
Property	Expected Value/Range	Significance
Molecular Formula	C ₈ H ₁₂ N ₂ S	Defines the elemental composition.
Molecular Weight	168.26 g/mol	Essential for mass spectrometry and stoichiometric calculations.
Appearance	Off-white to pale yellow solid	A basic physical quality check.
Solubility	Soluble in Methanol, DMSO, Chloroform	Guides solvent selection for sample preparation in HPLC and NMR.
LogP (Predicted)	1.0 - 2.5	Indicates moderate lipophilicity, suitable for reverse-phase HPLC.[8]
pKa (Predicted)	~8.5-9.5 (Piperidine N), ~2.5-3.5 (Thiazole N)	Influences chromatographic behavior and choice of buffered mobile phases.

Chromatographic Methods for Purity and Separation

Chromatographic techniques are fundamental for assessing the purity of pharmaceutical intermediates and separating the main component from any related substances or impurities.

High-Performance Liquid Chromatography (HPLC) for Purity and Assay

Principle of Method Selection: Reverse-Phase HPLC (RP-HPLC) is the gold standard for purity analysis of non-volatile organic molecules in the pharmaceutical industry. The moderate polarity of **4-(Piperidin-4-yl)thiazole** makes it ideally suited for retention and separation on a non-polar stationary phase (like C18) with a polar mobile phase. UV detection is effective due to the presence of the UV-active thiazole ring.



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Experimental Protocol: RP-HPLC Purity Determination

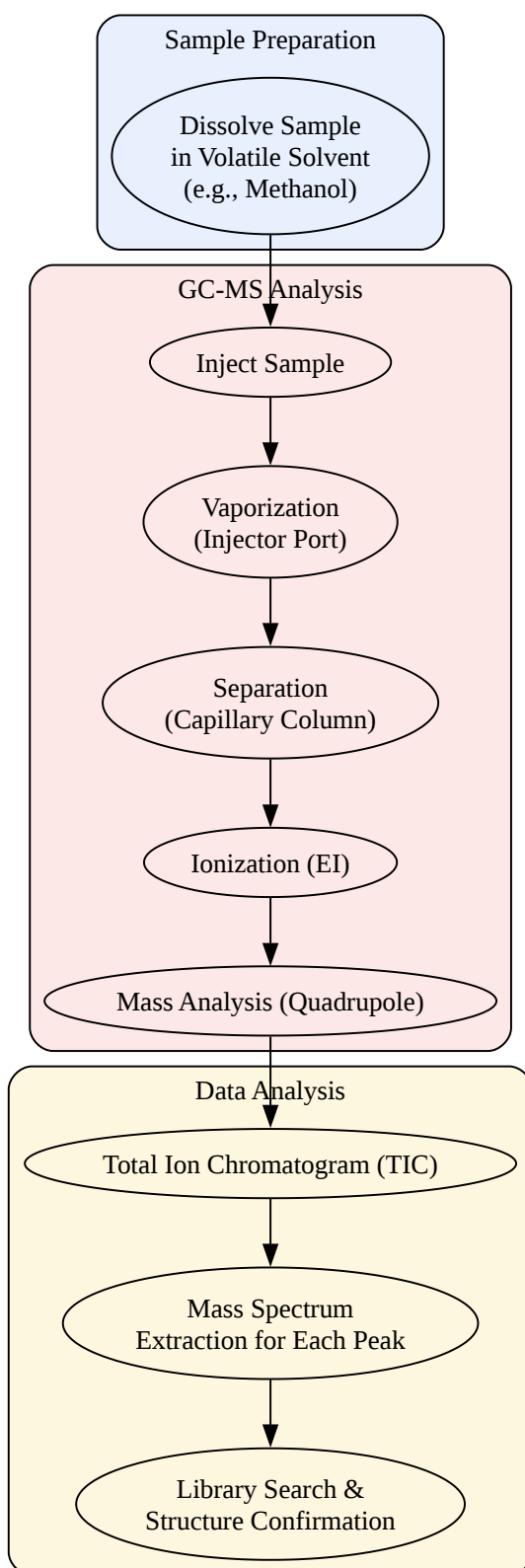
- Instrumentation: HPLC system with a UV detector.
- Column: C18, 250 mm x 4.6 mm, 5 μ m particle size.
- Mobile Phase: A filtered and degassed mixture of Acetonitrile and 20 mM Potassium Phosphate buffer (pH 3.0) in a 40:60 (v/v) ratio.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.
- Column Temperature: 30 °C.
- Injection Volume: 20 μ L.
- Standard Preparation: Accurately weigh and dissolve **4-(Piperidin-4-yl)thiazole** reference standard in the mobile phase to a final concentration of 0.1 mg/mL.
- Sample Preparation: Prepare the sample to be tested in the same manner as the standard.
- Analysis: Equilibrate the column with the mobile phase for at least 30 minutes. Inject the standard and sample solutions and record the chromatograms.
- Calculation: Determine the purity by calculating the percentage area of the main peak relative to the total area of all peaks.

Data Presentation: HPLC Method Validation Parameters The described method must be validated according to ICH guidelines to ensure it is suitable for its intended purpose.[9][10]

Parameter	Acceptance Criteria	Typical Result
Linearity (r^2)	≥ 0.999	0.9995
Accuracy (% Recovery)	98.0% - 102.0%	99.5% - 101.2%
Precision (% RSD)	$\leq 2.0\%$	$< 1.0\%$
Limit of Detection (LOD)	Signal-to-Noise ratio $\geq 3:1$	$\sim 0.01 \mu\text{g/mL}$
Limit of Quantitation (LOQ)	Signal-to-Noise ratio $\geq 10:1$	$\sim 0.03 \mu\text{g/mL}$
Specificity	Peak is pure and resolved from impurities	Peak purity index > 0.999

Gas Chromatography-Mass Spectrometry (GC-MS)

Principle of Method Selection: GC-MS is a powerful technique for identifying and quantifying volatile and semi-volatile organic compounds. It is particularly useful for detecting residual solvents from the synthesis process or identifying volatile impurities that may not be observed by HPLC. The mass spectrometer provides definitive identification of the separated components.



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Experimental Protocol: GC-MS Analysis

- Instrumentation: Gas chromatograph coupled to a mass spectrometer (e.g., quadrupole).
- Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 μ m film thickness.
- Carrier Gas: Helium, constant flow at 1.2 mL/min.
- Injector Temperature: 250 °C.
- Oven Program: Initial temperature of 80 °C, hold for 2 minutes, then ramp at 15 °C/min to 280 °C, and hold for 10 minutes.
- MS Transfer Line Temp: 280 °C.
- Ion Source Temp: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: 40-450 amu.
- Sample Preparation: Dissolve the sample in methanol to a concentration of approximately 1 mg/mL.

Spectroscopic Methods for Structural Elucidation

Spectroscopic methods provide definitive information about the chemical structure and functional groups present in the molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle of Method Selection: NMR is the most powerful technique for unambiguous structural elucidation. ^1H NMR provides information on the number and connectivity of protons, while ^{13}C NMR identifies all unique carbon atoms in the structure. 2D NMR techniques (like COSY and HSQC) can further confirm the assignments.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Protocol: ^1H and ^{13}C NMR

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.6 mL of a deuterated solvent (e.g., DMSO- d_6 or CDCl_3) in an NMR tube.

- Instrumentation: 400 MHz (or higher) NMR spectrometer.
- Acquisition: Record standard ^1H , ^{13}C , and optionally, DEPT-135 spectra at room temperature.

Data Interpretation: Predicted NMR Chemical Shifts (in DMSO- d_6)

Atom Position (See Structure)	Predicted ^1H Shift (δ , ppm)	Predicted ^{13}C Shift (δ , ppm)
Thiazole-H (2)	~8.9 - 9.1	~150 - 152
Thiazole-H (5)	~7.5 - 7.7	~115 - 117
Piperidine-H (4)	~3.0 - 3.2 (multiplet)	~35 - 37
Piperidine-H (2,6 - axial/eq)	~2.9 - 3.1 and ~2.5 - 2.7	~45 - 47
Piperidine-H (3,5 - axial/eq)	~1.8 - 2.0 and ~1.6 - 1.8	~31 - 33
Piperidine-NH	Broad singlet, variable	-
Thiazole-C (4)	-	~155 - 157

Note: Chemical shifts are predictive and can vary based on solvent and concentration.

Mass Spectrometry (MS)

Principle of Method Selection: MS provides the molecular weight of the compound, which is a critical piece of identifying information. High-resolution mass spectrometry (HRMS) can confirm the elemental composition.^{[11][14][15]} The fragmentation pattern offers additional structural clues.

Protocol: ESI-MS

- Instrumentation: Mass spectrometer with an Electrospray Ionization (ESI) source.
- Sample Preparation: Dissolve the sample in a suitable solvent like methanol or acetonitrile with 0.1% formic acid to a concentration of ~10 $\mu\text{g/mL}$.

- Analysis: Infuse the sample directly into the ESI source and acquire the spectrum in positive ion mode.

Data Interpretation:

- Expected Molecular Ion: The primary ion observed will be the protonated molecule $[M+H]^+$ at m/z 169.27.
- Key Fragments: Fragmentation may occur at the bond between the piperidine and thiazole rings.

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle of Method Selection: FTIR is a rapid and simple technique used to identify the presence of key functional groups within a molecule, serving as a valuable identity check.[\[14\]](#)
[\[16\]](#)[\[17\]](#)

Protocol:

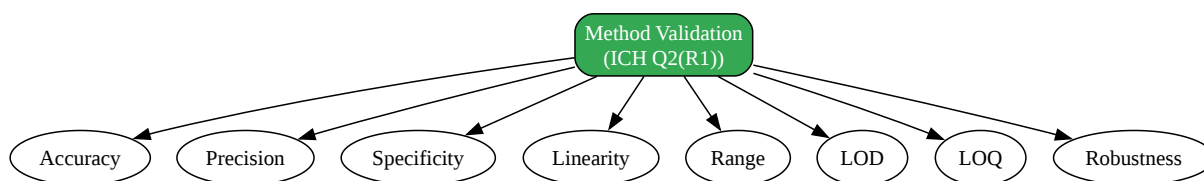
- Sample Preparation: Prepare a potassium bromide (KBr) pellet containing ~1% of the sample or analyze using an Attenuated Total Reflectance (ATR) accessory.
- Analysis: Record the spectrum from 4000 to 400 cm^{-1} .

Data Interpretation: Characteristic Absorption Bands

Functional Group	Bond	Characteristic Wavenumber (cm^{-1})
Amine (Piperidine)	N-H Stretch	3300 - 3500 (broad)
Alkane (Piperidine)	C-H Stretch	2850 - 3000
Imine (Thiazole)	C=N Stretch	1600 - 1650
Aromatic (Thiazole)	C=C Stretch	1500 - 1600
Thioether (Thiazole)	C-S Stretch	600 - 800

Framework for Analytical Method Validation

All quantitative methods, especially the HPLC assay, must be validated to ensure they are reliable and fit for purpose. The validation process provides documented evidence that the method consistently produces the expected results.[7][18][19]



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Conclusion

The comprehensive characterization of **4-(Piperidin-4-yl)thiazole** requires an orthogonal set of analytical techniques. HPLC provides essential information on purity and is suitable for quantification. GC-MS is valuable for identifying volatile impurities and residual solvents. Together, NMR, MS, and FTIR spectroscopy provide an unambiguous confirmation of the molecule's structure and identity. By employing these validated methods, researchers and drug development professionals can ensure the quality and consistency of this critical pharmaceutical intermediate, supporting the development of safe and effective new medicines.

References

- Analytical Method Validation in Pharmaceuticals | Step-by-Step Guide to AMV. (n.d.). Pharma Pathway.
- HPLC Method Development and Validation for Pharmaceutical Analysis. (n.d.). LCGC.
- Analytical Method Validation: Complete Guide for Intended Use in Pharmaceuticals. (2024, December 17). Altabrisa Group.
- Analytical Method Validation: A Crucial Pillar in Pharmaceutical Quality Assurance. (2025, January 27). LinkedIn.
- Analytical method validation: A brief review. (n.d.). ResearchGate.
- Synthesis and antioxidant activity screening of thiazole and oxazole derivative compounds. (2022, March 24). AIP Publishing.

- Synthesis and Biological Evaluation of New 4,5-Disubstituted-Thiazolyl Amides, Derivatives of 4-Hydroxy-Piperidine or of 4-N-Methyl Piperazine. (n.d.). National Institutes of Health.
- Synthesis and antitumor activities of 2-(piperidin-4-yl)-thiazole-4-carboxamides analogues of tubulysins. (2019, January 29). ResearchGate.
- New Series of Thiazole Derivatives: Synthesis, Structural Elucidation, Antimicrobial Activity, Molecular Modeling and MOE Docking. (2019, May 4). MDPI.
- A synergistic investigation of azo-thiazole derivatives incorporating thiazole moieties: a comprehensive exploration of their synthesis, characterization, computational insights, solvatochromism, and multimodal biological activity assessment. (2023, November 24). RSC Publishing.
- Synthesis, characterization and analgesic studies of novel thiazole derivatives of 4-piperidone. (n.d.). Pak. J. Pharm. Sci..
- SYNTHESIS OF SOME NEW 4-METHYL-2-(4-PYRIDYL)-THIAZOLE- 5-YL-AZOLES AS POTENTIAL ANTIMICROBIAL AGENTS. (n.d.). Farmacia Journal.
- Analysis of New Piperidine Substituted Benzothiazole Crystalline Derivatives. (n.d.). International Journal of Pharmaceutical Sciences Review and Research.
- Investigation of Experimental and In Silico Physicochemical Properties of Thiazole-Pyridinium Anti-Acetylcholinesterase Derivativ. (n.d.). SID.
- Synthesis and antifungal activity of novel piperidinyl thiazole derivatives. (2024, September 25). PubMed.
- FTIR spectra of compound 3. (n.d.). ResearchGate.
- The in silico physicochemical properties of thiazole derivatives bearing β -amino acid and aromatic moieties. (n.d.). ResearchGate.
- Physicochemical properties of the synthesized thiazole derivatives. (n.d.). ResearchGate.
- Advanced NMR techniques for structural characterization of heterocyclic structures. (n.d.). ESA-IPB.

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Sources

- [1. pubs.aip.org](https://pubs.aip.org) [pubs.aip.org]

- 2. Synthesis and Biological Evaluation of New 4,5-Disubstituted-Thiazolyl Amides, Derivatives of 4-Hydroxy-Piperidine or of 4-N-Methyl Piperazine - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. applications.emro.who.int [applications.emro.who.int]
- 4. Synthesis and antifungal activity of novel piperidiny l thiazole derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. wjarr.com [wjarr.com]
- 8. sid.ir [sid.ir]
- 9. pharmtech.com [pharmtech.com]
- 10. altabrisagroup.com [altabrisagroup.com]
- 11. researchgate.net [researchgate.net]
- 12. farmaciajournal.com [farmaciajournal.com]
- 13. sites.esa.ipb.pt [sites.esa.ipb.pt]
- 14. mdpi.com [mdpi.com]
- 15. A synergistic investigation of azo-thiazole derivatives incorporating thiazole moieties: a comprehensive exploration of their synthesis, characterizat ... - RSC Advances (RSC Publishing) DOI:10.1039/D3RA06469G [pubs.rsc.org]
- 16. Analysis of New Piperidine Substituted Benzothiazole Crystalline Derivatives – Oriental Journal of Chemistry [orientjchem.org]
- 17. researchgate.net [researchgate.net]
- 18. Analytical Method Validation in Pharmaceuticals | Step-by-Step Guide to AMV | Pharmaguideline [pharmaguideline.com]
- 19. particle.dk [particle.dk]
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